

# An In-depth Technical Guide on Methyl 2-(4-isobutylphenyl)propanoate

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## Compound of Interest

Compound Name:	Methyl 2-(4-isobutylphenyl)propanoate
Cat. No.:	B128712

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CAS Number: 61566-34-5[\[1\]](#)

## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 2-(4-isobutylphenyl)propanoate**, an ester derivative of the widely-used non-steroidal anti-inflammatory drug (NSAID), ibuprofen. This document collates critical data including its physicochemical properties, detailed synthesis protocols, spectroscopic characterization, and insights into its biological relevance, primarily as a precursor and a metabolite of ibuprofen.

## Physicochemical and Spectroscopic Data

**Methyl 2-(4-isobutylphenyl)propanoate**, also known as Ibuprofen Methyl Ester, is a derivative where the carboxylic acid group of ibuprofen is esterified.[\[2\]](#)[\[3\]](#) This modification alters its physicochemical properties, which are summarized below.

Table 1: Physicochemical Properties

Property	Value	Reference
CAS Number	61566-34-5	<a href="#">[1]</a>
Molecular Formula	C <sub>14</sub> H <sub>20</sub> O <sub>2</sub>	<a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	220.31 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	methyl 2-[4-(2-methylpropyl)phenyl]propanoate	<a href="#">[2]</a>
Appearance	Colorless to pale yellow liquid	
Synonyms	Ibuprofen Methyl Ester, Motrin methyl ester	<a href="#">[2]</a> <a href="#">[3]</a>

Table 2: Spectroscopic Data

Spectroscopy	Data	Reference
<sup>1</sup> H NMR (CDCl <sub>3</sub> )	δ (ppm): 7.25-7.20 (m, 2H), 6.87-6.82 (m, 2H), 3.79 (s, 3H), 3.69 (s, 3H), 2.90 (t, J = 7.8 Hz, 2H), 2.60 (t, J = 7.8 Hz, 2H)	<a href="#">[5]</a>
<sup>13</sup> C NMR (CDCl <sub>3</sub> )	δ (ppm): 174.64, 140.80, 128.67, 127.56, 45.65, 36.06, 31.08, 18.70, 14.30	<a href="#">[5]</a>
Mass Spectrometry (GC-MS)	Molecular Ion Peak (M <sup>+</sup> ): m/z 220. Key Fragments: 177, 161	<a href="#">[2]</a>
Infrared (IR)	Characteristic peaks for C=O stretch of an ester (around 1743 cm <sup>-1</sup> ), C-O stretch (around 1200 cm <sup>-1</sup> ), and C-H stretches from the alkyl and aromatic groups.	<a href="#">[6]</a>

# Synthesis and Experimental Protocols

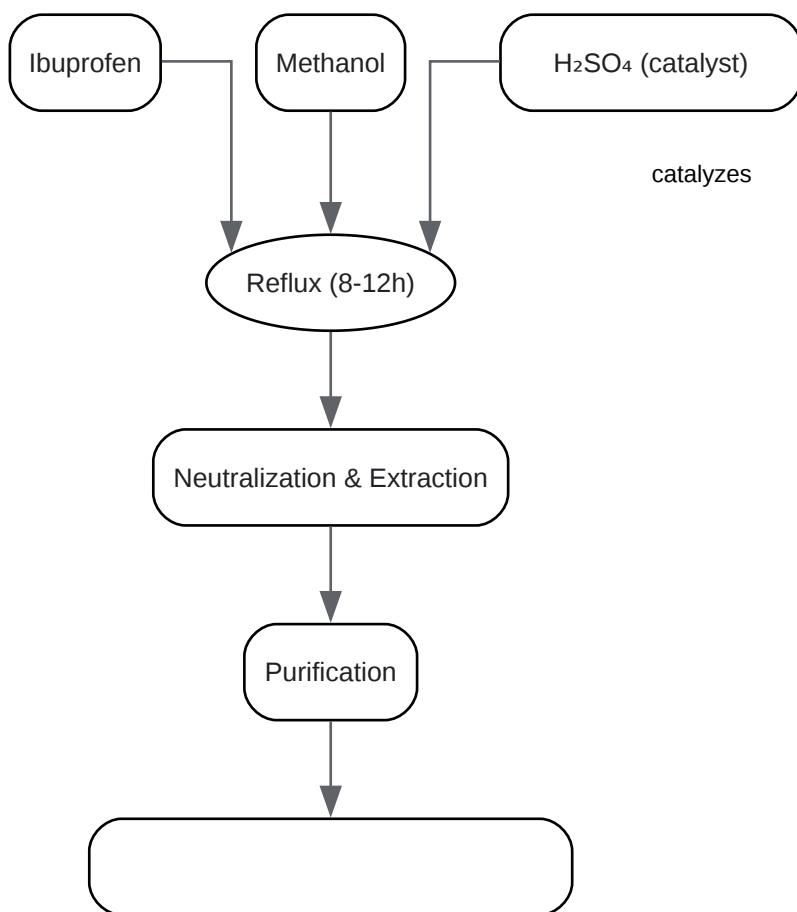
The primary route for the synthesis of **Methyl 2-(4-isobutylphenyl)propanoate** is through the esterification of its parent compound, ibuprofen.

## Fischer Esterification of Ibuprofen

This standard method involves the reaction of ibuprofen with methanol in the presence of an acid catalyst.

Experimental Protocol:

- **Reaction Setup:** In a round-bottomed flask equipped with a reflux condenser, dissolve ibuprofen (1 equivalent) in an excess of methanol.
- **Catalyst Addition:** Carefully add a catalytic amount of concentrated sulfuric acid to the solution.
- **Reflux:** Heat the reaction mixture to reflux and maintain for a period of 8-12 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).[\[7\]](#)
- **Work-up:** After cooling to room temperature, neutralize the mixture with a saturated solution of sodium bicarbonate.
- **Extraction:** Extract the product with a suitable organic solvent, such as ethyl acetate.
- **Purification:** Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude product. Further purification can be achieved by column chromatography.



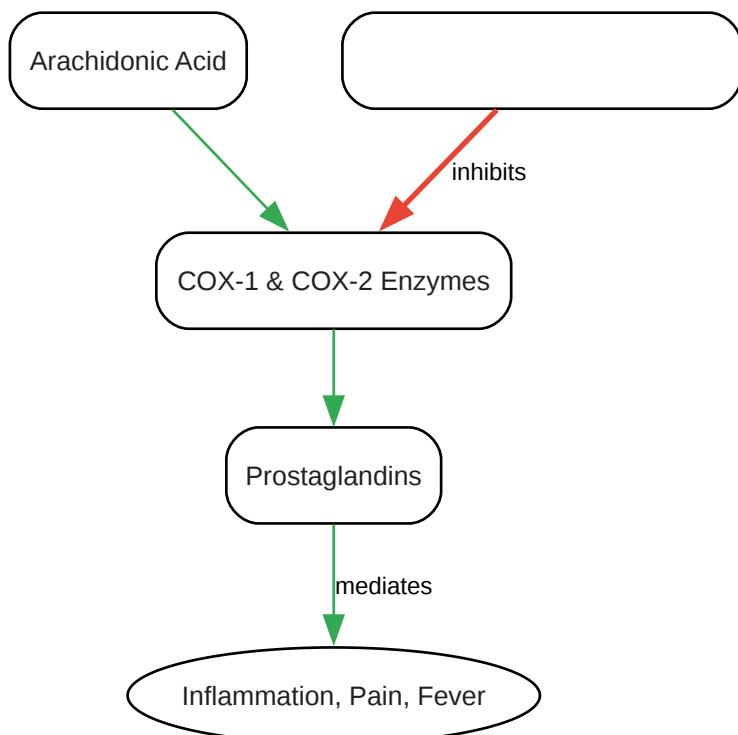
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Caption: Synthetic workflow for **Methyl 2-(4-isobutylphenyl)propanoate**.

## Biological Activity and Mechanism of Action

As a derivative of ibuprofen, the biological activity of **Methyl 2-(4-isobutylphenyl)propanoate** is intrinsically linked to its parent compound. Ibuprofen is a well-established non-selective inhibitor of the cyclooxygenase (COX) enzymes, COX-1 and COX-2.<sup>[8][9]</sup>

These enzymes are responsible for the conversion of arachidonic acid into prostaglandins, which are key mediators of inflammation, pain, and fever.<sup>[9][10]</sup> By inhibiting COX enzymes, ibuprofen and its derivatives can reduce the production of prostaglandins, thereby exerting their anti-inflammatory, analgesic, and antipyretic effects.<sup>[9]</sup> While **Methyl 2-(4-isobutylphenyl)propanoate** itself is not typically administered as a drug, it can be hydrolyzed in vivo to ibuprofen, thus acting as a prodrug.



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Caption: Ibuprofen's mechanism of action via COX inhibition.

## Applications in Research and Drug Development

**Methyl 2-(4-isobutylphenyl)propanoate** serves several key roles in the pharmaceutical sciences:

- Pharmaceutical Intermediate: It is a crucial intermediate in the synthesis of other ibuprofen derivatives. The ester group can be further modified to create novel compounds with potentially different pharmacokinetic profiles or biological activities.
- Reference Standard: In analytical chemistry, it is used as a reference standard for the detection and quantification of impurities in ibuprofen active pharmaceutical ingredients (APIs) and formulated products.<sup>[3]</sup>
- Prodrug Research: The study of ibuprofen esters like this one contributes to the field of prodrug design, where the aim is to improve drug delivery, reduce side effects, or enhance the therapeutic efficacy of a parent drug.

## Conclusion

**Methyl 2-(4-isobutylphenyl)propanoate** is a significant compound in the context of ibuprofen-related research and pharmaceutical development. Its well-defined chemical properties and synthesis routes make it a valuable tool for chemists and pharmacologists. While its biological activity is primarily understood through its conversion to ibuprofen, the ongoing exploration of NSAID derivatives ensures that this and similar compounds will remain of interest to the scientific community. This guide provides a foundational understanding for professionals engaged in the study and application of this important molecule.

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